

Application Notes and Protocols for Inducing Catalepsy in Mice with Haloperidol Lactate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the induction and assessment of catalepsy in mice using **haloperidol lactate**. This model is a well-established preclinical tool for studying the extrapyramidal side effects of antipsychotic drugs and for screening potential therapeutic agents for Parkinson's disease and other motor disorders.[1][2][3]

Introduction

Haloperidol, a typical antipsychotic, primarily functions by blocking dopamine D2 receptors in the brain.[4] This antagonism disrupts normal dopaminergic neurotransmission, leading to a state of catalepsy, characterized by immobility and a failure to correct externally imposed postures.[5][6] The haloperidol-induced catalepsy model in mice is a robust and reproducible method to investigate the mechanisms of motor side effects and to evaluate the efficacy of novel therapeutic compounds.[2][3]

Data Presentation

The following tables summarize the key quantitative data for inducing catalepsy in mice with haloperidol.

Table 1: Haloperidol Lactate Dosage and Administration



Parameter	Details	Reference
Drug	Haloperidol Lactate	[4][7]
Formulation	Available as a sterile parenteral solution (e.g., 5 mg/mL)	[4][7]
Route of Administration	Intraperitoneal (i.p.) injection is most common.	[8][9]
Vehicle	Physiological saline (0.9% NaCl)	[10]
Effective Dose Range	0.1 mg/kg to 2 mg/kg	[6][8][11][12]
Volume of Injection	Typically 10 mL/kg body weight -	

Table 2: Time Course of Haloperidol-Induced Catalepsy

Time Point Post-Injection	Expected Effect	Reference
15 - 30 minutes	Onset of cataleptic behavior	[6][8][10]
30 - 120 minutes	Peak cataleptic effect	[6][8][11]
> 120 minutes	Gradual decline in cataleptic behavior	[6][8]

Table 3: Catalepsy Assessment Parameters (Bar Test)



Parameter	Description	Typical Values/Units	Reference
Apparatus	Horizontal bar	Diameter: 0.2 - 0.7 cm; Height: 3 - 6.5 cm	[2][8][13][14]
Measurement	Latency to remove both forepaws from the bar	Seconds (s)	[8][13]
Cut-off Time	Maximum duration of the test	180 - 300 seconds	[2][8]
Number of Trials	Typically 3 trials per animal per time point	-	[13]

Experimental Protocols Materials

- Haloperidol lactate solution (e.g., 5 mg/mL)
- Sterile physiological saline (0.9% NaCl)
- Male Swiss mice (or other appropriate strain)
- Standard laboratory animal caging
- 1 mL syringes with 25-27 gauge needles
- Catalepsy bar test apparatus
- Stopwatch or automated timer

Haloperidol Solution Preparation

Dilute the stock haloperidol lactate solution with sterile physiological saline to achieve the
desired final concentration for injection. For example, to prepare a 0.1 mg/mL solution from a
5 mg/mL stock, dilute 100 μL of the stock solution with 4.9 mL of saline.



Prepare fresh solutions on the day of the experiment.

Animal Handling and Drug Administration

- Allow mice to acclimate to the laboratory environment for at least one week before the experiment.
- House mice in a temperature and humidity-controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.
- On the day of the experiment, weigh each mouse to determine the correct injection volume.
- Administer the prepared haloperidol solution or vehicle (saline) via intraperitoneal (i.p.) injection.

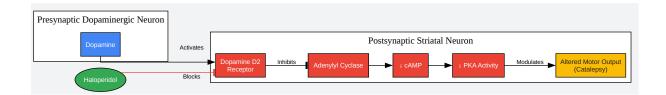
Catalepsy Assessment (Bar Test)

- At predetermined time points after injection (e.g., 30, 60, 90, and 120 minutes), assess the mice for catalepsy using the bar test.[8]
- Gently place the mouse's forepaws on the horizontal bar.[13]
- Start the stopwatch immediately.
- Measure the time it takes for the mouse to remove both of its forepaws from the bar. This is the catalepsy latency.[8]
- If the mouse remains on the bar for the maximum cut-off time (e.g., 180 or 300 seconds), record the cut-off time as the latency.[2][8]
- The test is considered complete when the mouse places both forepaws on the floor or climbs onto the bar.[8]
- Perform three trials for each mouse at each time point, with a brief interval between trials.
 The average latency of the three trials is used for analysis.[13]

Visualizations



Signaling Pathway of Haloperidol-Induced Catalepsy

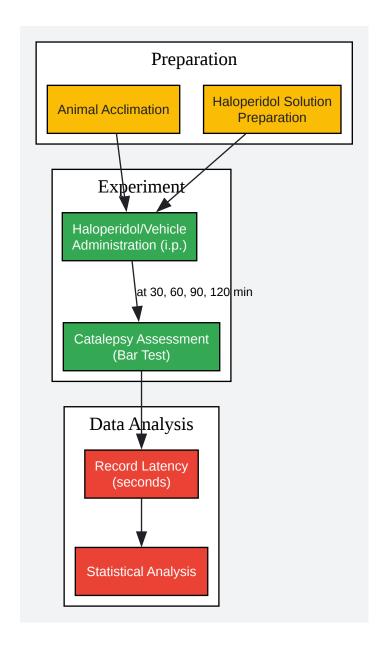


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Caption: Signaling pathway of haloperidol-induced catalepsy.

Experimental Workflow for Catalepsy Induction and Assessment





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Caption: Experimental workflow for inducing and assessing catalepsy.

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Methodological & Application





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